

physical and chemical properties of 4-Nitro-o-anisidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4-nitroaniline

Cat. No.: B147289

[Get Quote](#)

An In-Depth Technical Guide to 4-Nitro-o-anisidine

Introduction

4-Nitro-o-anisidine, also known by its IUPAC name **2-Methoxy-4-nitroaniline**, is an organic compound with the chemical formula $C_7H_8N_2O_3$.^{[1][2][3][4]} It presents as a yellow to orange crystalline powder.^[2] This compound is a key intermediate in the chemical industry, primarily utilized in the synthesis of dyes and pigments.^{[2][4]} Its molecular structure, featuring a nitro group and an amino group on an anisole framework, makes it a valuable precursor for creating various organic colorants. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, applications, and relevant experimental protocols for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

The fundamental physical and chemical properties of 4-Nitro-o-anisidine are summarized below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value
IUPAC Name	2-Methoxy-4-nitroaniline[4][5]
Synonyms	4-Nitro-o-anisidine, Fast Red B Base, p-Nitro-o-anisidine[3][5]
CAS Number	97-52-9[1][6]
Molecular Formula	C ₇ H ₈ N ₂ O ₃ [1][2][3]
Molecular Weight	168.15 g/mol [1][3][6]
Appearance	Yellow to orange crystalline powder[2]
Melting Point	140-142 °C[1][2]
Boiling Point	~337.07 °C to 364.2 °C (estimates vary)[1][2]
Density	~1.211 to 1.3 g/cm ³ [1][2]
Solubility	Slightly soluble in water (approx. 0.2 g/L).[2][7] Soluble in some organic solvents.
Flash Point	~174 °C[1][2]
pKa	1.02 ± 0.10 (Predicted)[2]
Vapor Pressure	1.71E-05 mmHg at 25°C[2]

Reactivity and Stability

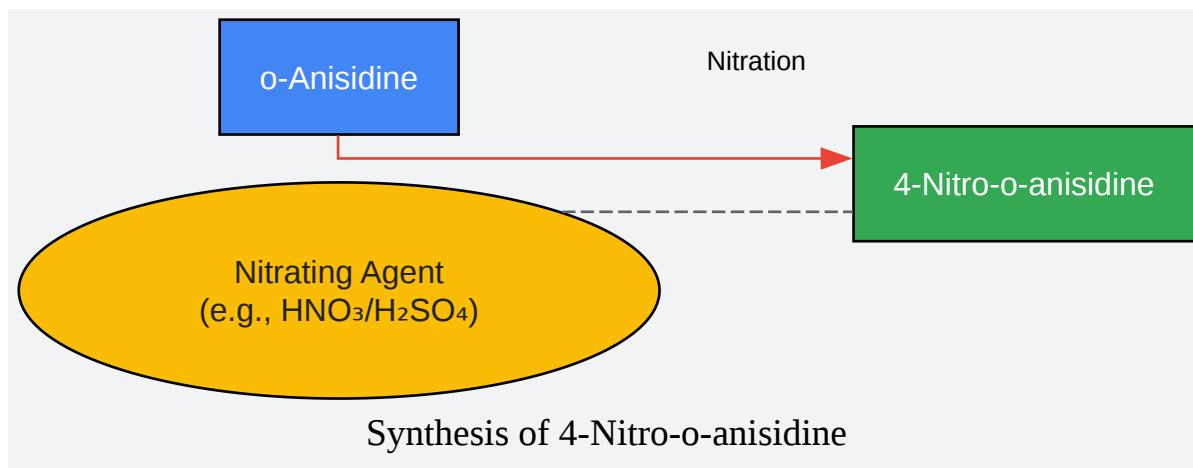
Stability: The compound is stable under normal storage conditions but may be sensitive to moisture.[8] It is recommended to store it below +30°C.[2]

Reactivity: 4-Nitro-o-anisidine is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[8][9] When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NOx).[9]

Synthesis and Applications

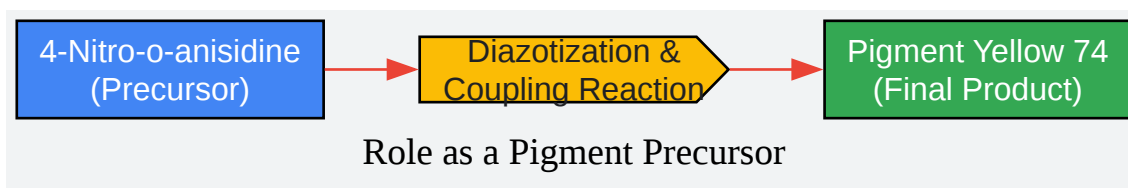
The primary application of 4-Nitro-o-anisidine is as a precursor in the manufacturing of azo dyes and pigments.[2][4] Notably, it is a key intermediate for the commercial production of

Pigment Yellow 74.[4] The synthesis typically involves the nitration of o-anisidine.[10]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 4-Nitro-o-anisidine.



[Click to download full resolution via product page](#)

Caption: Application of 4-Nitro-o-anisidine in pigment synthesis.

Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization and quality control of chemical compounds. Below are generalized methodologies for key analytical experiments applicable to 4-Nitro-o-anisidine.

Melting Point Determination

Objective: To determine the melting point range of a solid sample as an indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline 4-Nitro-o-anisidine is finely powdered.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a calibrated melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point (literature value: 140-142 °C).^[1]
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded.
- **Analysis:** A sharp melting range of 1-2 °C indicates high purity. Impurities typically depress and broaden the melting range.

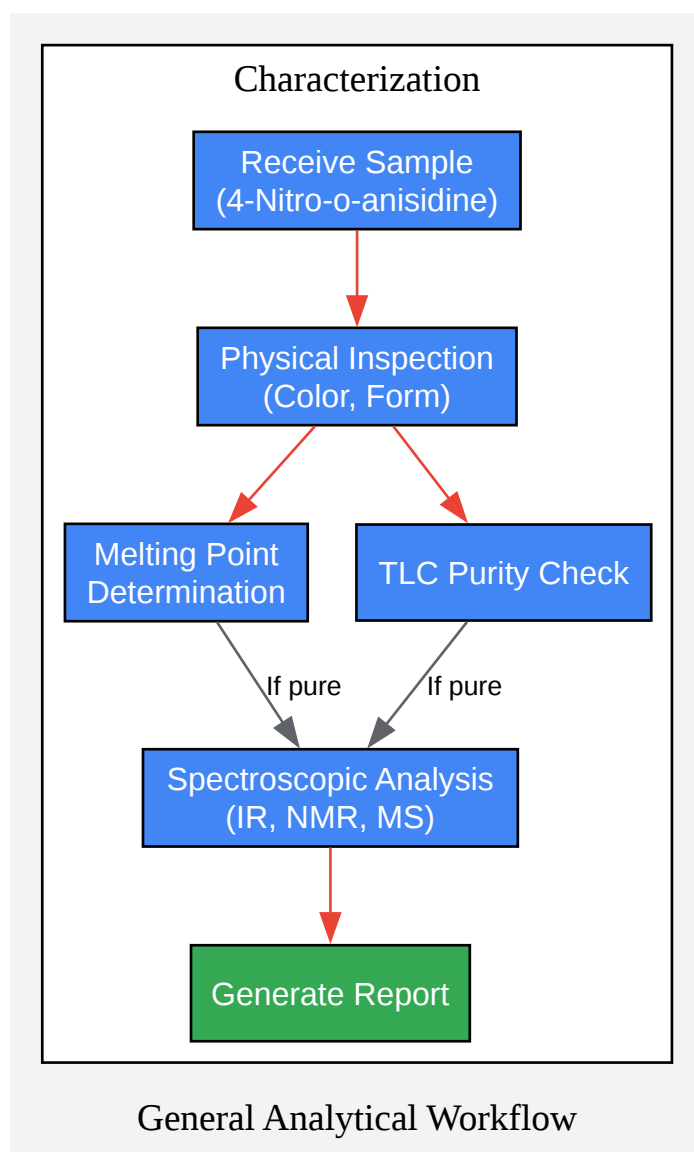
Thin-Layer Chromatography (TLC) for Purity Assessment

Objective: To assess the purity of a sample and identify the number of components in a mixture.

Methodology:

- **Stationary Phase:** A TLC plate coated with silica gel is used.
- **Sample Preparation:** A dilute solution of 4-Nitro-o-anisidine is prepared in a suitable solvent (e.g., ethyl acetate or dichloromethane).
- **Spotting:** A small spot of the solution is applied to the baseline of the TLC plate using a capillary tube.
- **Mobile Phase (Eluent):** A solvent system is chosen based on polarity (e.g., a mixture of hexane and ethyl acetate). The choice of solvent will depend on the polarity of potential impurities.

- **Development:** The plate is placed in a sealed chromatography chamber containing the mobile phase, ensuring the solvent level is below the baseline. The solvent moves up the plate by capillary action.
- **Visualization:** After the solvent front nears the top of the plate, the plate is removed and dried. The spot of 4-Nitro-o-anisidine, being colored, is visible. For colorless impurities, UV light may be used for visualization if they are UV-active.
- **Analysis:** A single spot indicates a pure compound under these conditions. The Retention Factor (R_f) value is calculated ($R_f = \text{distance traveled by spot} / \text{distance traveled by solvent front}$) for documentation.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the analysis of a chemical sample.

Safety and Handling

4-Nitro-o-anisidine is classified as harmful if swallowed and may cause irritation to the eyes, respiratory system, and skin.[2] It is also suspected of causing cancer and is toxic to aquatic life with long-lasting effects.[4][7]

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- Avoid release to the environment.
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
[2]

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Nitro-o-anisidine | CAS#:97-52-9 | Chemsrcc [chemsrc.com]
- 2. chembk.com [chembk.com]

- 3. 2-Methoxy-4-nitroaniline | C7H8N2O3 | CID 7337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Methoxy-4-nitroaniline - Wikipedia [en.wikipedia.org]
- 5. Benzenamine, 2-methoxy-4-nitro- [webbook.nist.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 97-52-9 2-Methoxy-4-nitroaniline AKSci R222 [aksci.com]
- 8. 2-Amino-4-nitro anisidine | 99-59-2 [chemicalbook.com]
- 9. 2-Amino-4-nitro anisidine CAS#: 99-59-2 [m.chemicalbook.com]
- 10. o-Anisidine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [physical and chemical properties of 4-Nitro-o-anisidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147289#physical-and-chemical-properties-of-4-nitro-o-anisidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com